

Application Notes and Protocols for BMS-795311 in DMSO

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Compound of Interest

Compound Name: BMS-795311

Cat. No.: B606252

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of the Cholesteryl Ester Transfer Protein (CETP) inhibitor, **BMS-795311**, when dissolved in dimethyl sulfoxide (DMSO). The included protocols offer standardized methods for preparing and evaluating **BMS-795311** solutions to ensure consistency and accuracy in research and development applications.

Introduction

BMS-795311 is a potent inhibitor of Cholesteryl Ester Transfer Protein (CETP), a key player in reverse cholesterol transport. By inhibiting CETP, **BMS-795311** modulates the levels of high-density lipoprotein (HDL) and low-density lipoprotein (LDL), making it a compound of interest in cardiovascular research. Accurate and reproducible experimental results rely on the proper handling and preparation of this compound, particularly concerning its solubility and stability in commonly used solvents like DMSO.

Physicochemical Properties of BMS-795311

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₃₃ H ₂₃ F ₁₀ NO ₃ |
| Molecular Weight | 671.53 g/mol |
| Appearance | Solid |

Solubility of BMS-795311 in DMSO

Quantitative analysis indicates that the solubility of **BMS-795311** in DMSO is 10 mM. It is crucial to note that solubility can be influenced by factors such as the purity of the DMSO, temperature, and the presence of water.

Table 1: Solubility of **BMS-795311** in DMSO

| Solvent | Reported Solubility |
|---------|---------------------|
| DMSO | 10 mM |

Experimental Protocol: Determination of BMS-795311 Solubility in DMSO

This protocol outlines a method to determine the kinetic solubility of **BMS-795311** in DMSO.

Materials:

- **BMS-795311**
- Anhydrous DMSO
- Phosphate-Buffered Saline (PBS), pH 7.4
- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Analytical balance
- Micropipettes

Procedure:

- Preparation of Stock Solution:

- Accurately weigh a precise amount of **BMS-795311**.
- Dissolve the compound in a known volume of anhydrous DMSO to prepare a high-concentration stock solution (e.g., 50 mM).
- Ensure complete dissolution by vortexing.
- Serial Dilutions:
 - Prepare a series of dilutions of the **BMS-795311** stock solution in DMSO to create a range of concentrations for analysis.
- Solubility Assessment:
 - Add a small, precise volume of each **BMS-795311**/DMSO solution to a known volume of PBS (pH 7.4) to achieve the desired final concentrations.
 - Mix thoroughly and incubate at a controlled room temperature for a set period (e.g., 2 hours) to allow for equilibration.
 - After incubation, centrifuge the samples to pellet any undissolved precipitate.
- Quantification by HPLC:
 - Carefully collect the supernatant from each sample.
 - Analyze the concentration of dissolved **BMS-795311** in the supernatant using a validated HPLC method.
 - The highest concentration at which no precipitate is observed is determined as the kinetic solubility.

Stability of **BMS-795311** in DMSO

While specific long-term stability data for **BMS-795311** in DMSO is not readily available in the public domain, general studies on the stability of small molecules in DMSO provide valuable insights. Many compounds remain stable in DMSO for extended periods, especially when stored under appropriate conditions. However, degradation can occur, and its rate is influenced

by factors such as water content, temperature, and exposure to light. Freeze-thaw cycles can also impact the stability of some compounds in DMSO solutions.

Recommendations for Storage:

- Short-term storage: Store **BMS-795311** solutions in DMSO at 4°C.
- Long-term storage: For extended periods, it is recommended to store aliquots of the DMSO stock solution at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles.
- Moisture Control: Use anhydrous DMSO and minimize the exposure of stock solutions to atmospheric moisture, as water can promote hydrolysis of certain compounds.

Experimental Protocol: Assessment of **BMS-795311** Stability in DMSO

This protocol provides a framework for evaluating the stability of **BMS-795311** in DMSO over time.

Materials:

- **BMS-795311**/DMSO stock solution (e.g., 10 mM)
- HPLC system with UV or Mass Spectrometry (MS) detector
- Temperature-controlled storage units (4°C, -20°C, -80°C)
- Light-protective storage containers

Procedure:

- Sample Preparation:
 - Prepare a fresh stock solution of **BMS-795311** in anhydrous DMSO at a known concentration.
 - Aliquot the stock solution into multiple light-protected vials to be stored under different conditions.

- Initial Analysis (Time Zero):
 - Immediately analyze an aliquot of the freshly prepared stock solution using a validated stability-indicating HPLC method. This will serve as the baseline (T=0) measurement. The HPLC method should be capable of separating **BMS-795311** from potential degradation products.
- Storage and Time Points:
 - Store the aliquots at the selected temperatures (e.g., room temperature, 4°C, -20°C, and -80°C).
 - Establish a schedule for stability testing at various time points (e.g., 1 week, 1 month, 3 months, 6 months, and 1 year).
 - For solutions stored frozen, include a set of samples that will undergo multiple freeze-thaw cycles (e.g., 5 cycles) before analysis at each time point.
- Stability Analysis:
 - At each designated time point, retrieve an aliquot from each storage condition.
 - Allow the frozen samples to thaw completely at room temperature.
 - Analyze the samples using the same stability-indicating HPLC method used for the T=0 analysis.
 - Compare the peak area of **BMS-795311** at each time point to the T=0 value to determine the percentage of the compound remaining.
 - Monitor for the appearance of any new peaks, which may indicate degradation products.

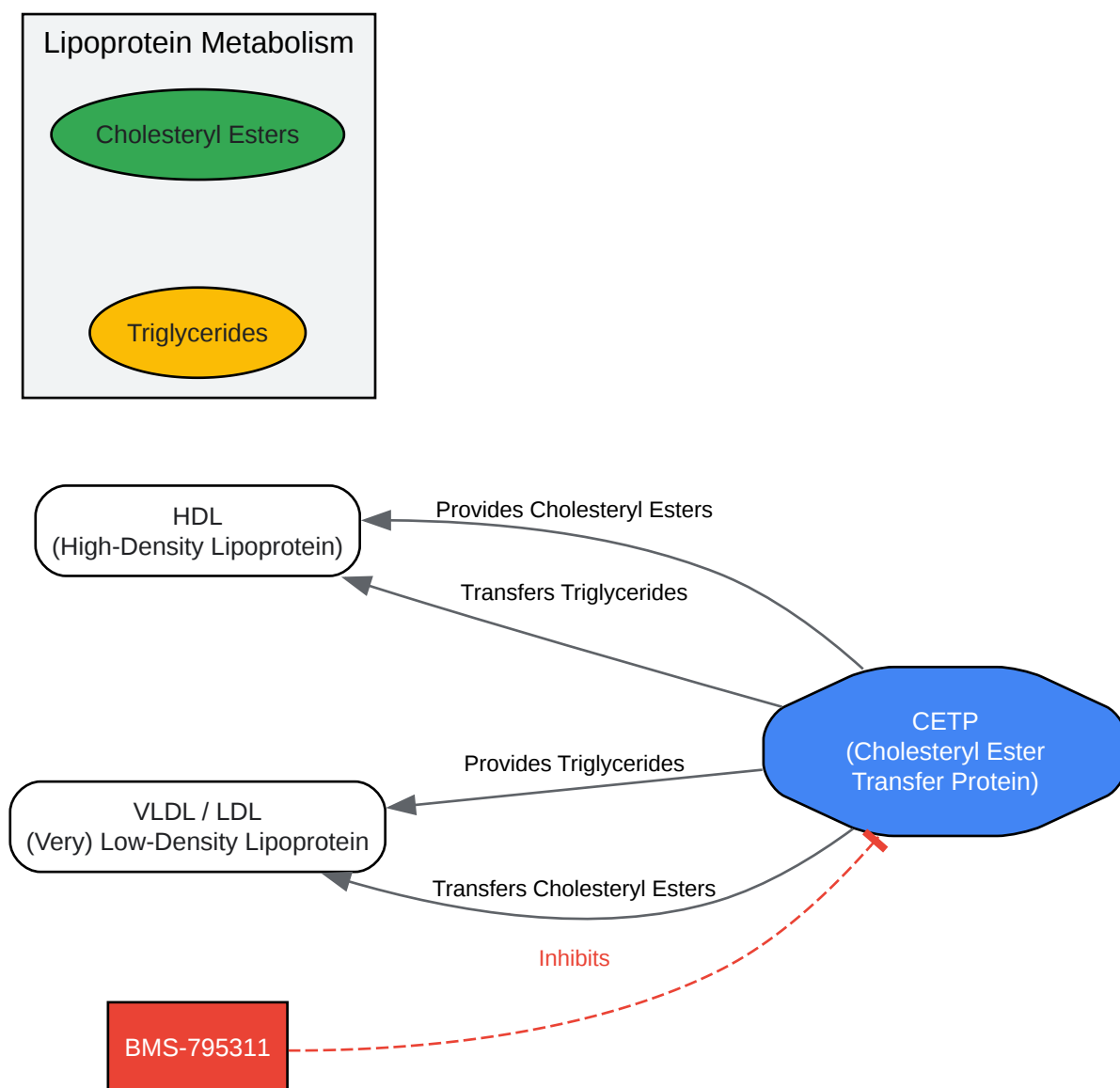
Table 2: Representative Stability Data Table

| Storage Condition | Time Point | % BMS-795311 Remaining | Observations (e.g., new peaks) |
|------------------------|------------|------------------------|--------------------------------|
| Room Temperature | 1 Week | | |
| 1 Month | | | |
| 4°C | 1 Week | | |
| 1 Month | | | |
| -20°C | 1 Month | | |
| 3 Months | | | |
| -20°C (5x Freeze-Thaw) | 1 Month | | |
| 3 Months | | | |

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of CETP Inhibition

BMS-795311 inhibits the Cholesteryl Ester Transfer Protein (CETP), a crucial component of the reverse cholesterol transport pathway. CETP facilitates the transfer of cholesteryl esters from High-Density Lipoproteins (HDL) to Very Low-Density Lipoproteins (VLDL) and Low-Density Lipoproteins (LDL) in exchange for triglycerides. By blocking this transfer, **BMS-795311** leads to an increase in HDL cholesterol ("good cholesterol") and a decrease in LDL cholesterol ("bad cholesterol").

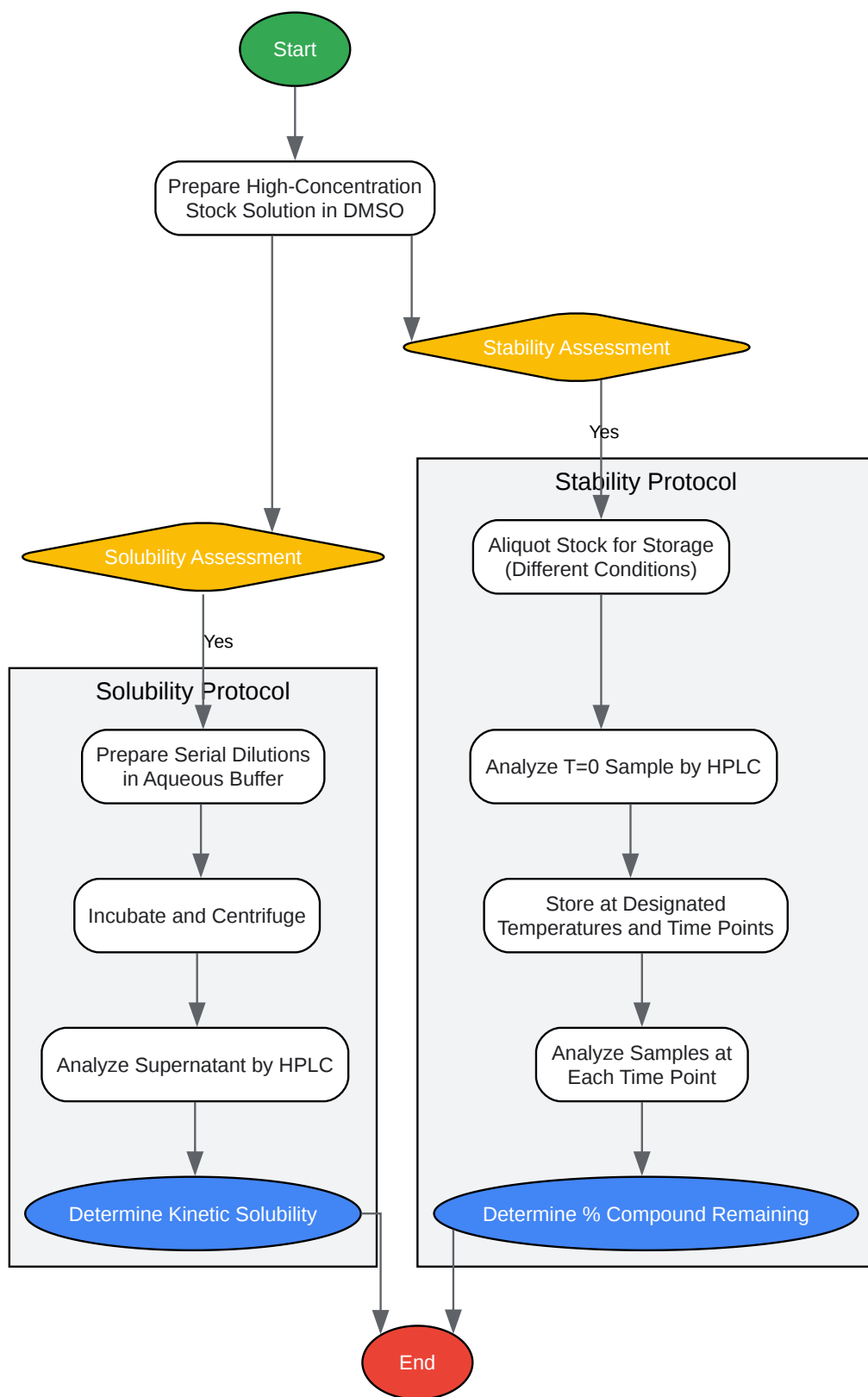


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Caption: CETP Inhibition by **BMS-795311**

Experimental Workflow for Solubility and Stability Assessment

The following diagram illustrates the general workflow for determining the solubility and stability of a compound in DMSO.



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Caption: Solubility and Stability Workflow

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